

# Technical Guide on the Safe Handling of 1-Bromo-2-methoxy-2-methylpropane

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## Compound of Interest

Compound Name: 1-Bromo-2-methoxy-2-methylpropane

Cat. No.: B011694

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This document provides a comprehensive overview of the safety and handling precautions for **1-Bromo-2-methoxy-2-methylpropane** (CAS No: 19752-21-7). The information is intended to support laboratory personnel in minimizing risks associated with the use of this compound.

## Chemical Identification and Properties

**1-Bromo-2-methoxy-2-methylpropane** is a halogenated ether used in various organic synthesis applications.<sup>[1]</sup> Accurate identification is critical to ensure proper handling, as its properties differ significantly from similarly named compounds like 1-Bromo-2-methylpropane.

Table 1: Physical and Chemical Properties of **1-Bromo-2-methoxy-2-methylpropane**

Property	Value	Source
CAS Number	19752-21-7	[1][2][3]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> BrO	[2][3]
Molecular Weight	167.04 g/mol	[2]
IUPAC Name	1-bromo-2-methoxy-2-methylpropane	[2]
Synonyms	2-methoxy-2-methylpropyl bromide	[3]
Boiling Point	198–200°C	[1]
Purity	97%	

Note: Data for other physical properties such as density, flash point, and solubility for **1-Bromo-2-methoxy-2-methylpropane** are not readily available in the searched resources. Properties of related but different chemicals should not be used as substitutes.

## Hazard Identification and Classification

This compound is classified as hazardous according to the Globally Harmonized System (GHS). It is acutely toxic if swallowed and is a known irritant.[2]

Table 2: GHS Hazard Classification for **1-Bromo-2-methoxy-2-methylpropane**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: PubChem[2]

Primary Hazards:

- Acute Toxicity: Toxic if ingested.[2]
- Irritation: Causes irritation to the skin, eyes, and respiratory system.[2]
- Flammability: Classified as a combustible liquid.[2]

## Safe Handling and Storage Protocols

Due to the limited availability of a specific, detailed Safety Data Sheet (SDS) for **1-Bromo-2-methoxy-2-methylpropane**, the following protocols are based on its GHS classification and general best practices for handling hazardous chemicals.

## Personal Protective Equipment (PPE)

A thorough risk assessment should precede handling. The following PPE is recommended:

- Eye Protection: Wear chemical safety goggles. If there is a splash hazard, use a face shield in addition to goggles.
- Skin Protection: Wear a flame-resistant lab coat and chemically resistant gloves (e.g., nitrile). Contaminated work clothing should not be allowed out of the workplace.[1]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[1]

## Handling Procedures

- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1]
- Avoid direct contact with skin and eyes and avoid inhaling vapors.
- Take precautionary measures against static discharge.

- Avoid release into the environment.<sup>[1]</sup>

## Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong bases and oxidizing agents.

## Emergency Procedures

The following emergency procedures are general recommendations. Specific protocols should be developed based on institutional safety guidelines.

## First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide. Water spray may be used to cool containers but may be ineffective at extinguishing the fire.
- Hazardous Combustion Products: Fire may produce poisonous gases, including hydrogen bromide.

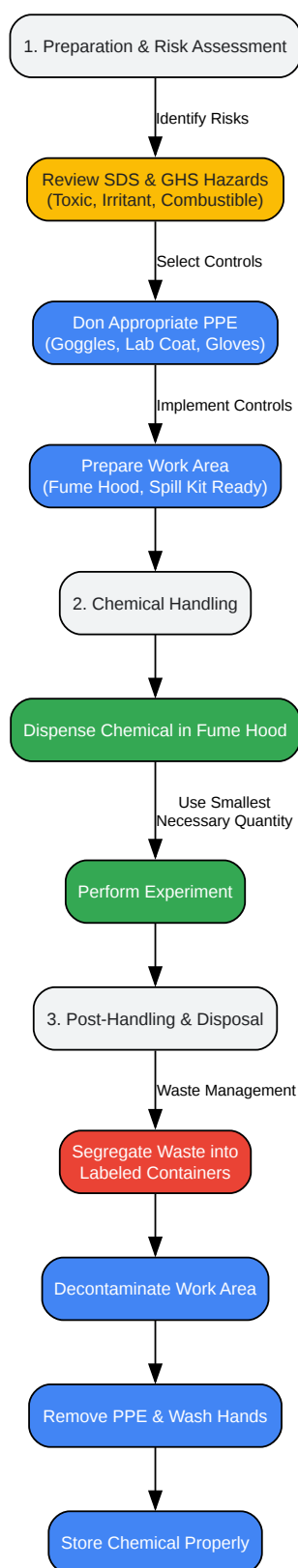
- Special Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Ensure adequate ventilation and remove all sources of ignition. Wear appropriate PPE as described in Section 3.1.
- Containment and Clean-up: Absorb the spill with inert, non-combustible material such as sand or vermiculite. Collect the material into a suitable, labeled container for disposal.

## Experimental Workflow Visualization

The following diagram outlines a logical workflow for the safe handling of **1-Bromo-2-methoxy-2-methylpropane** in a laboratory setting.



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## References

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